

An In-Depth Technical Guide to the Physicochemical Properties of Lauramidopropyl Hydroxysultaine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ARN19689

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Introduction

Lauramidopropyl Hydroxysultaine is an amphoteric surfactant belonging to the hydroxysultaine class of compounds. It is derived from lauric acid, a fatty acid found in coconut oil.[1] As a zwitterionic surfactant, it possesses both a positive and a negative charge in its molecular structure, resulting in a net neutral charge.[2][3] This unique characteristic contributes to its excellent stability across a broad pH range and its compatibility with anionic, cationic, and nonionic surfactants.[4][5] Lauramidopropyl Hydroxysultaine is widely utilized in personal care products and cosmetics for its mildness, high foaming properties, and viscosity-building capabilities.[6][7] Its functions in formulations include acting as an antistatic agent, cleansing agent, foam booster, hair and skin conditioning agent, and viscosity controller.[3][7]

Chemical and Physical Properties

Lauramidopropyl Hydroxysultaine is a versatile surfactant with a range of properties that make it suitable for various applications. A summary of its key physicochemical properties is presented in the tables below.

General Properties

Property	Value	Reference(s)
Chemical Name	1-Propanaminium, 2-hydroxy-N,N-dimethyl-N-[3-[(1-oxododecyl)amino]propyl]-3-sulfo-, inner salt	[1]
INCI Name	Lauramidopropyl Hydroxysultaine	[7]
CAS Number	19223-55-3	[1]
Molecular Formula	C ₂₀ H ₄₂ N ₂ O ₅ S	[1]
Molecular Weight	422.6 g/mol	[1]
Appearance	Clear to pale yellow liquid	[1]
Odor	Low odor	[1]

Quantitative Physicochemical Data

Property	Value	Test Condition	Reference(s)
pH	8.0 - 11.0	1% aqueous solution	[8]
Viscosity	≥1000 mPa·s	Product with ≥35% solid content	[8]
Boiling Point	>100 °C	[1]	[1][8]
Density	1.03 g/cm ³	[1]	
Purity / Solids Content	33-36% or ≥35%	Varies by supplier	
Sodium Chloride Content	≤9.0%	[8]	
Critical Micelle Concentration (CMC)	Data not available in cited literature. See Section 3.3 for determination protocol.	-	
Surface Tension	Data not available in cited literature. See Section 3.2 for determination protocol.	-	

Stability and Compatibility

Lauramidopropyl Hydroxysultaine exhibits excellent stability under both acidic and alkaline conditions, making it versatile for a wide pH range in formulations.[4] It is also stable in both hard and soft water and possesses good lime soap dispersing properties.[4] Its zwitterionic nature allows for compatibility with anionic, cationic, and nonionic surfactants.[4][5]

Experimental Protocols for Physicochemical Property Determination

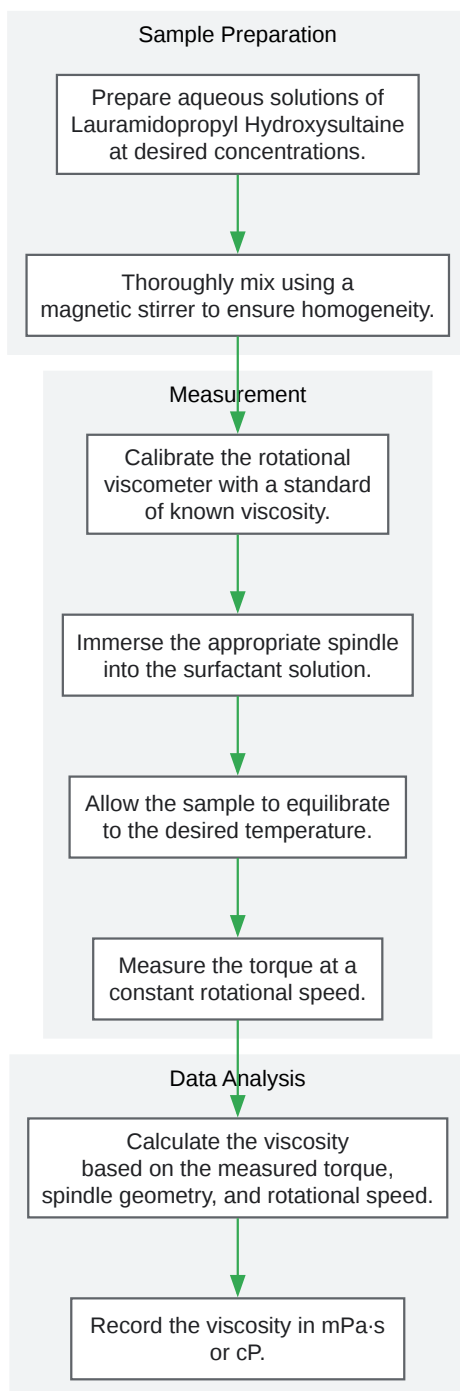
This section outlines the detailed methodologies for determining key physicochemical properties of surfactants like Lauramidopropyl Hydroxysultaine.

Viscosity Measurement

The viscosity of Lauramidopropyl Hydroxysultaine solutions can be determined using a rotational viscometer.^{[9][10]} This method measures the torque required to rotate a spindle immersed in the fluid at a constant speed.^[9]

Experimental Workflow for Viscosity Measurement

Workflow for Viscosity Measurement



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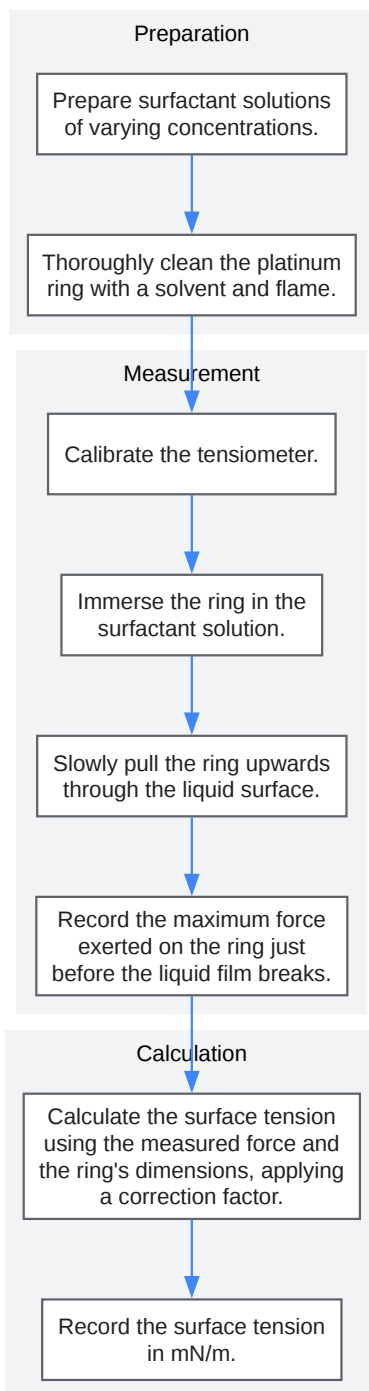
Caption: Workflow for determining the viscosity of a surfactant solution.

Surface Tension Measurement

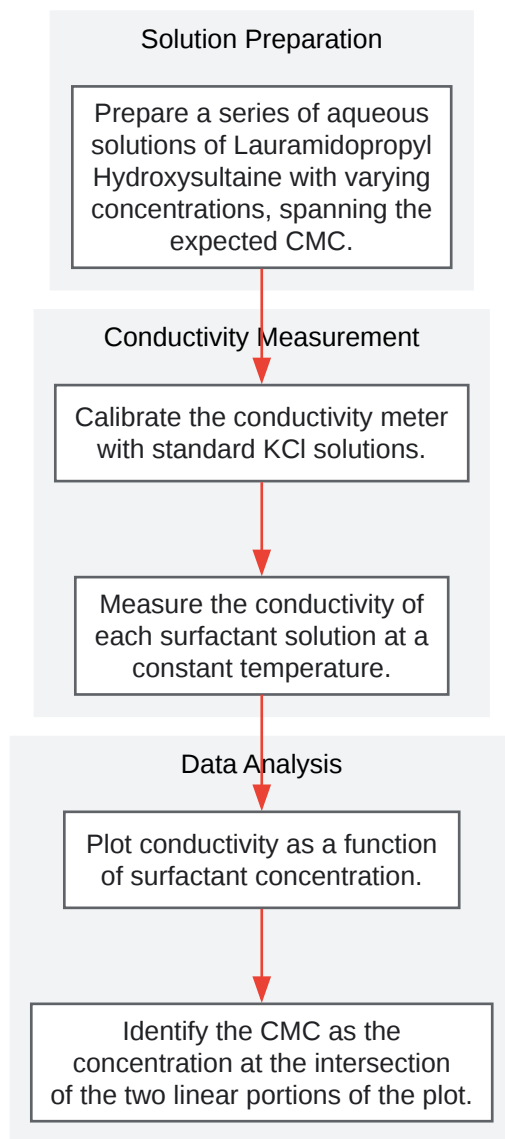
The surface tension of aqueous solutions of Lauramidopropyl Hydroxysultaine can be measured using a tensiometer with the Du Noüy ring method.^{[11][12]} This technique measures the force required to detach a platinum ring from the surface of the liquid.^[11]

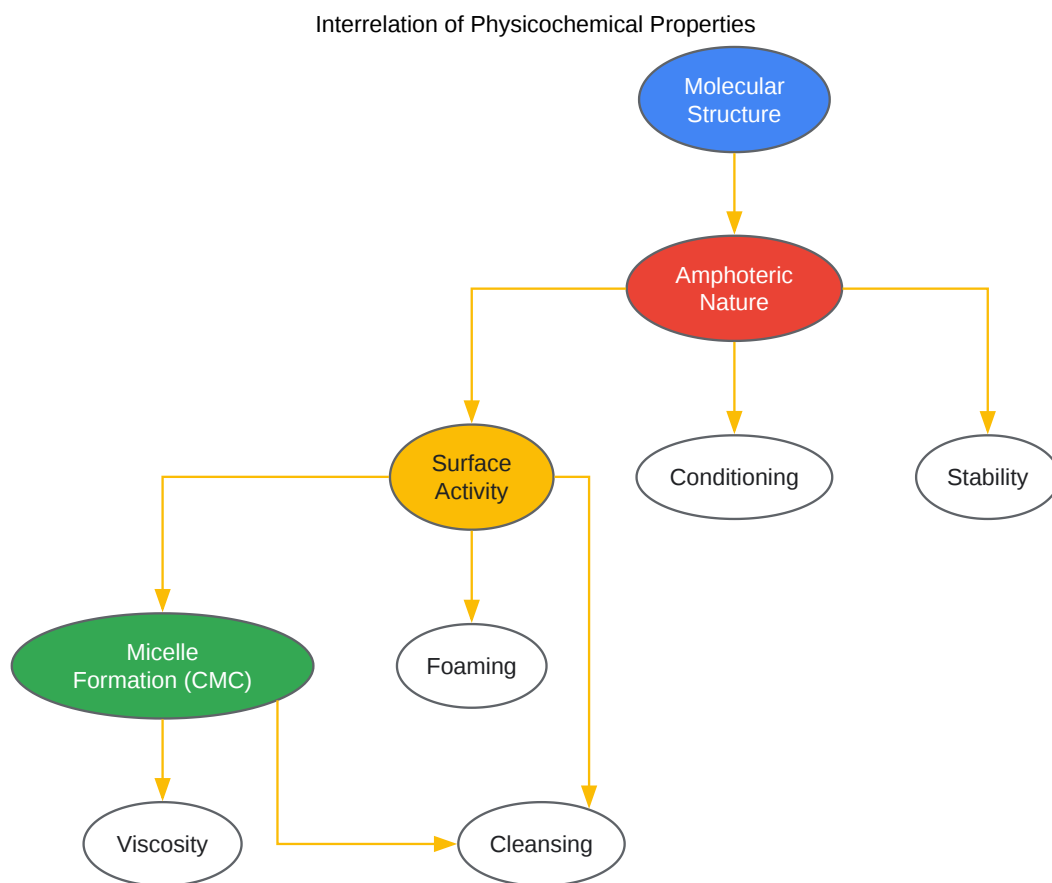
Experimental Workflow for Surface Tension Measurement (Du Noüy Ring Method)

Workflow for Surface Tension Measurement



Workflow for CMC Determination by Conductivity





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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physicochemical Properties of Lauramidopropyl Hydroxysultaine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617551#physicochemical-properties-of-lauramidopropyl-hydroxysultaine]

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